

ethyl L-histidinate dihydrochloride CAS number and structure

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Compound of Interest

Compound Name: Ethyl L-histidinate

Cat. No.: B1616180

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An In-depth Technical Guide to **Ethyl L-Histidinate** Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl L-histidinate dihydrochloride is a derivative of the essential amino acid L-histidine, characterized by the esterification of the carboxyl group with ethanol and the presence of two hydrochloride salts. This modification enhances its solubility and stability, making it a valuable compound in various research and development applications. This technical guide provides a comprehensive overview of **ethyl L-histidinate** dihydrochloride, including its chemical identity, structure, physicochemical properties, and key applications. Detailed experimental protocols for its synthesis and potential use in neuroprotection studies are presented, along with structured data for easy reference.

Chemical Identity and Structure

Ethyl L-histidinate dihydrochloride is systematically known as (S)-ethyl 2-amino-3-(1H-imidazol-4-yl)propanoate dihydrochloride.

Chemical Structure:

The structure of **ethyl L-histidinate** dihydrochloride consists of the L-histidine backbone with an ethyl ester group at the carboxylic acid position and two hydrochloride molecules associated

with the amino and imidazole groups.

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Histidinate Dihydrochloride.
```

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	35166-54-2[1][2]
Molecular Formula	C ₈ H ₁₃ N ₃ O ₂ ·2HCl[1]
Molecular Weight	256.18 g/mol [1]
Synonyms	L-His-OEt·2HCl, Ethyl L-histidinate dihydrochloride

Physicochemical Properties

A summary of the key physicochemical properties of **ethyl L-histidinate** dihydrochloride is provided below.

Table 2: Physicochemical Data

Property	Value	Reference
Appearance	Light beige powder	[1]
Purity	≥98%	
Solubility	Soluble in ethanol (50 mg/ml)	[3]
Optical Rotation	[α] _D ²⁴ = 16 ± 2 ° (c=1 in absolute EtOH)	[1]
Storage Conditions	Store at ≤ -4 °C	[1]

Experimental Protocols

Synthesis via Fischer Esterification

Ethyl L-histidinate dihydrochloride can be synthesized from L-histidine and ethanol in the presence of an acid catalyst, a process known as Fischer esterification.

Materials:

- L-histidine

- Anhydrous ethanol
- Concentrated hydrochloric acid (HCl) or thionyl chloride (SOCl₂) as a source of HCl
- Diethyl ether
- Reaction flask with a reflux condenser
- Magnetic stirrer and heating mantle
- Büchner funnel and filter paper

Procedure:

- Suspend L-histidine in anhydrous ethanol in a round-bottom flask.
- Cool the mixture in an ice bath.
- Slowly add concentrated hydrochloric acid or thionyl chloride dropwise with constant stirring. This step is highly exothermic and generates HCl gas in situ, which acts as the catalyst.
- After the addition is complete, attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and then further in an ice bath to precipitate the product.
- Collect the crystalline product by vacuum filtration using a Büchner funnel.
- Wash the crystals with cold diethyl ether to remove any unreacted starting materials and byproducts.
- Dry the purified **ethyl L-histidinate** dihydrochloride crystals under vacuum.

Logical Workflow for Synthesis:

Potential Application in Neuroprotection Studies (Hypothetical Protocol)

Based on the known neuroprotective effects of histidine and its analogs, **ethyl L-histidinate** dihydrochloride could be investigated for its potential to protect neuronal cells from oxidative stress-induced damage.

Cell Culture:

- SH-SY5Y human neuroblastoma cells or primary cortical neurons.

Experimental Design:

- Cell Viability Assay (MTT Assay):
 - Plate cells in a 96-well plate and allow them to adhere overnight.
 - Pre-treat cells with varying concentrations of **ethyl L-histidinate** dihydrochloride for a specified period (e.g., 1-2 hours).
 - Induce oxidative stress by adding a neurotoxic agent (e.g., hydrogen peroxide, H_2O_2 ; or 6-hydroxydopamine, 6-OHDA).
 - After the incubation period with the neurotoxin, perform an MTT assay to quantify cell viability.
- Measurement of Reactive Oxygen Species (ROS):
 - Use a fluorescent probe such as 2',7'-dichlorofluorescein diacetate (DCF-DA) to measure intracellular ROS levels.
 - Treat cells as described above (pre-treatment with **ethyl L-histidinate** dihydrochloride followed by neurotoxin exposure).
 - Incubate cells with DCF-DA and measure the fluorescence intensity using a fluorescence microplate reader or flow cytometry.

Signaling Pathway Investigation:

Applications in Research and Development

Ethyl L-histidinate dihydrochloride serves as a versatile intermediate and building block in several areas of chemical and pharmaceutical research.

- **Peptide Synthesis:** It can be used as a protected form of histidine in solid-phase or solution-phase peptide synthesis. The ethyl ester protects the C-terminus, while the dihydrochloride form ensures stability and solubility.
- **Drug Delivery:** The enhanced solubility and potential for modification make it a candidate for use in drug delivery systems. L-histidine-based polymers have been explored for pH-responsive drug release.
- **Neuroscience Research:** As a derivative of histidine, which is a precursor to the neurotransmitter histamine, this compound is of interest in studies related to neurological function and neuroprotection. Research on related histidine analogs has shown promise in models of ischemic stroke.
- **Biochemical Assays:** It can be used as a substrate or a reference compound in various biochemical and enzymatic assays.

Conclusion

Ethyl L-histidinate dihydrochloride is a valuable derivative of L-histidine with enhanced physicochemical properties that make it suitable for a range of applications in research and development. Its straightforward synthesis and potential utility in peptide synthesis, drug delivery, and neuroscience research underscore its importance for scientists in these fields. The experimental protocols and data presented in this guide provide a foundation for its practical application and further investigation.

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References

- 1. Fischer Esterification-Typical Procedures - operachem [operachem.com]

- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Reactions of Amino Acids: Esterification Explained: Definition, Examples, Practice & Video Lessons [[pearson.com](https://www.pearson.com)]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com